

(S)-Propane-1,2-diamine Sulfate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (S)-Propane-1,2-diamine sulfate

Cat. No.: B150681

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and handling information for **(S)-Propane-1,2-diamine sulfate**. It is intended for use by qualified professionals in research and development settings. All procedures should be conducted in accordance with institutional and regulatory safety protocols. The toxicological and safety data for **(S)-Propane-1,2-diamine sulfate** is limited; therefore, this guide heavily relies on data from the parent compound, (S)-Propane-1,2-diamine, as a surrogate. The sulfate salt may exhibit different properties, and this information should be used as a guideline with appropriate caution.

Chemical Identification and Physical Properties

(S)-Propane-1,2-diamine sulfate is the sulfate salt of the chiral diamine (S)-Propane-1,2-diamine.

Property	Value	Reference
Chemical Name	(S)-Propane-1,2-diamine sulfate	[1]
CAS Number	136370-46-2	[1][2]
Molecular Formula	C ₃ H ₁₂ N ₂ O ₄ S	[1]
Molecular Weight	172.2 g/mol	[1]
Appearance	Data not available for the sulfate salt. The free base is a colorless liquid.	[3][4][5]
Odor	Data not available for the sulfate salt. The free base has an ammonia-like odor.	[3][5]
Solubility	Data not available for the sulfate salt. The free base is very soluble in water.	[4]
Melting Point	Data not available for the sulfate salt. The free base has a melting point of -37°C.	[3]
Boiling Point	Data not available for the sulfate salt. The free base has a boiling point of 119.6°C.	[3]
Flash Point	Data not available for the sulfate salt. The free base has a flash point of 34°C.	[3]

Hazard Identification and GHS Classification

Detailed GHS classification for **(S)-Propane-1,2-diamine sulfate** is not readily available. The classification below is based on the free base, (S)-Propane-1,2-diamine, and should be considered indicative.

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3	GHS02: Flame	Danger	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	GHS07: Exclamation Mark	Warning	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	GHS05: Corrosion	Danger	H314: Causes severe skin burns and eye damage

Source: PubChem CID 642322 for (S)-1,2-Diaminopropane[6]

Toxicological Information

Quantitative toxicological data for **(S)-Propane-1,2-diamine sulfate** is not available. The following data is for the free base, 1,2-Diaminopropane.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	2.23 g/kg	[3]
LD50	Rabbit	Dermal	434 mg/kg	[3]

Summary of Toxicological Effects (based on the free base):

- Acute Oral Toxicity: Harmful if swallowed.[6]
- Acute Dermal Toxicity: Toxic in contact with skin.
- Skin Corrosion/Irritation: Causes severe skin burns.[6]
- Serious Eye Damage/Irritation: Causes serious eye damage.[6]

- Respiratory or Skin Sensitization: May cause sensitization by inhalation and skin contact.[\[5\]](#)
- Inhalation: May cause respiratory irritation.

Experimental Protocols

The following are generalized methodologies for key toxicological studies based on OECD guidelines. Specific experimental parameters for **(S)-Propane-1,2-diamine sulfate** would need to be determined by the testing facility.

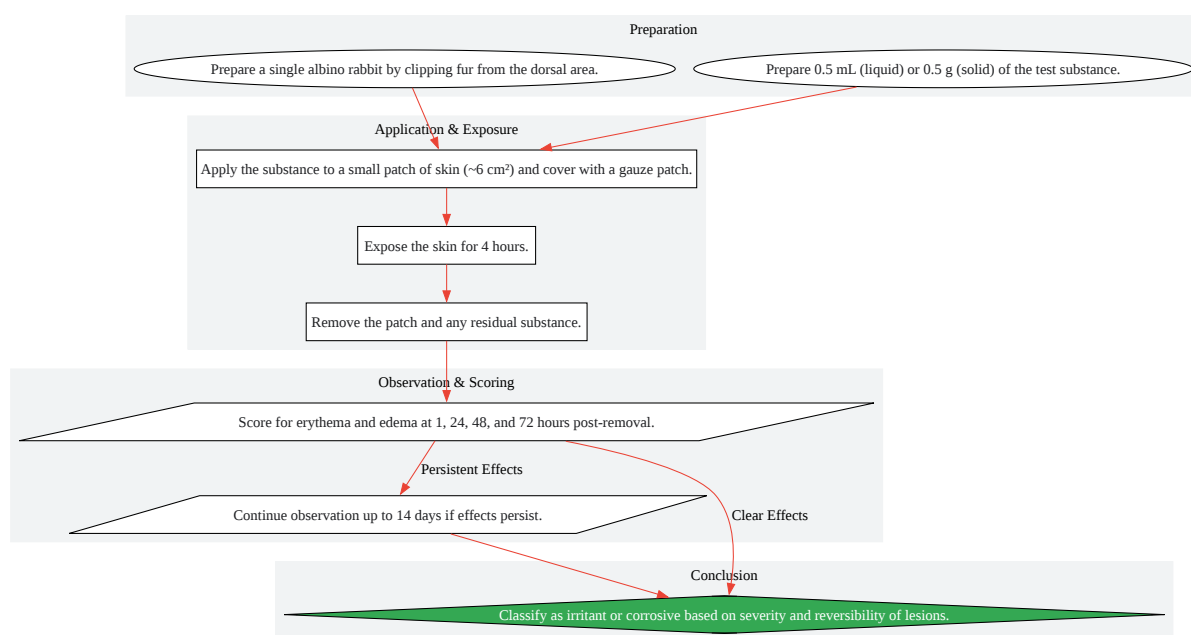
Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to estimate the acute oral toxicity of a substance.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Caption: Workflow for OECD 423 Acute Oral Toxicity Test.

Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause skin irritation or corrosion.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)



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Caption: Experimental workflow for OECD 404 Dermal Irritation Test.

Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or damage.[16][17][18][19][20]



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Caption: Logical flow for OECD 405 Eye Irritation Test.

Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[21]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), and a lab coat. Ensure full body coverage to prevent skin contact.[21]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[21]
- Do not breathe dust or vapors.[22]
- Handle in accordance with good industrial hygiene and safety practices.[21][23]
- Wash hands thoroughly after handling.[22]
- Keep away from heat, sparks, and open flames as the free base is flammable.[21]

- Use non-sparking tools and explosion-proof equipment if handling the free base or if the sulfate salt is dissolved in a flammable solvent.[21]
- Ground/bond container and receiving equipment.[21][22]

Storage Conditions

- Store in a tightly closed container.[22]
- Keep in a cool, dry, and well-ventilated place.[22][23]
- Store away from incompatible materials such as strong oxidizing agents and acids.[21][24]
- The free base is hygroscopic; while data for the sulfate is unavailable, it is prudent to protect from moisture.[21]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[24]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[24]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.[2][24]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2][21]

- **Methods for Cleaning Up:** For a solid spill, avoid dust formation. Sweep up and shovel into a suitable container for disposal. For a liquid spill (or solution), absorb with an inert material (e.g., sand, silica gel) and place in a sealed container for disposal.[2][23]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[2][21]
- **Specific Hazards:** The free base is a flammable liquid. Vapors may form explosive mixtures with air.[3] Hazardous combustion products may include carbon oxides and nitrogen oxides.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

- **Reactivity:** Data not available for the sulfate salt. The free base can react exothermically with acids.
- **Chemical Stability:** Stable under recommended storage conditions.[5]
- **Possibility of Hazardous Reactions:** Data not available.
- **Conditions to Avoid:** Heat, flames, sparks, and exposure to moist air or water (for the free base).[24]
- **Incompatible Materials:** Strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[21][24]
- **Hazardous Decomposition Products:** Carbon oxides and nitrogen oxides under fire conditions.

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- To cite this document: BenchChem. [(S)-Propane-1,2-diamine Sulfate: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150681#s-propane-1-2-diamine-sulfate-safety-and-handling]

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